

Application Notes and Protocols: Preparation of Batilol Solutions for Cell Culture Experiments

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Compound of Interest

Compound Name: *Batilol*

Cat. No.: *B1667762*

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Introduction

Batilol, also known as Batyl Alcohol or 1-O-Octadecylglycerol, is an alkylglycerol naturally found in sources like shark liver oil and animal bone marrow.[1][2] It is recognized for its biological activities, including its role as an inflammatory agent.[1][2][3] Proper preparation of **Batilol** solutions is critical for obtaining accurate and reproducible results in cell culture experiments. Due to its lipophilic nature and low aqueous solubility, specific protocols must be followed to ensure its stability and bioavailability to cells in vitro.

This document provides detailed protocols for the preparation of **Batilol** stock and working solutions, guidelines for storage, and methodologies for its application in cell culture-based assays.

Batilol: Chemical and Physical Properties

A clear understanding of **Batilol**'s properties is essential for accurate solution preparation.

Property	Value	Reference
Chemical Formula	C ₂₁ H ₄₄ O ₃	[4][5]
Molecular Weight	344.57 g/mol	[1][2][4][6]
CAS Number	544-62-7	[1][4][5][6]
Appearance	Solid powder	[2][5]
Synonyms	Batyl alcohol, 1-O-Octadecylglycerol, Stearyl monoglyceride	[1][2][6][7]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	[1][2][5]
DMSO Solubility Limit	~68 mg/mL (197.34 mM)	[1]

Experimental Protocols

Due to its poor water solubility, **Batilol** must first be dissolved in an organic solvent to create a concentrated stock solution.[8] Dimethyl Sulfoxide (DMSO) is the recommended solvent.[1][2][5]

Materials:

- **Batilol** powder (CAS 544-62-7)
- Sterile, anhydrous, cell culture-grade DMSO
- Sterile microcentrifuge tubes or amber glass vials
- Analytical balance and weighing paper/boat
- Sterile pipette tips

Procedure:

- Aseptic Technique: Perform all steps in a sterile environment, such as a laminar flow hood, to prevent contamination of the stock solution.[9]
- Weighing **Batilol**: Carefully weigh the desired amount of **Batilol** powder using an analytical balance. Handle the powder in a well-ventilated area and wear appropriate personal protective equipment.[10][11]
- Dissolution:
 - Transfer the weighed **Batilol** powder into a sterile tube or vial.
 - Add the calculated volume of sterile DMSO to achieve the desired stock concentration (e.g., 100 mM).
 - Example Calculation for a 100 mM Stock Solution:
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times 100 \text{ mmol/L} \times 344.57 \text{ g/mol} \times (1 \text{ mg} / 1000 \text{ }\mu\text{g}) \times (1 \text{ L} / 1000 \text{ mL})$
 - To make 1 mL of a 100 mM stock: $\text{Mass} = 1 \text{ mL} \times 0.1 \text{ mol/L} \times 344.57 \text{ g/mol} = 0.034457 \text{ g} = 34.46 \text{ mg}$.
 - Therefore, dissolve 34.46 mg of **Batilol** in 1 mL of DMSO.
- Ensure Complete Solubilization: Vortex the solution thoroughly. If necessary, gently warm the solution in a 37°C water bath or sonicate briefly to ensure all powder has dissolved completely.[12] Visually inspect for any remaining particulates.
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[1]
 - Store the aliquots protected from light.[5][8]
 - Refer to the storage conditions table below for appropriate temperatures.

This protocol describes the dilution of the concentrated DMSO stock solution into an aqueous cell culture medium for treating cells. The key challenge is to prevent the compound from precipitating.[12]

Materials:

- Concentrated **Batilol** stock solution (from Protocol 1)
- Pre-warmed (37°C) sterile cell culture medium (e.g., DMEM, RPMI-1640)
- Sterile tubes for dilution
- Sterile pipette tips

Procedure:

- Thaw Stock Solution: Thaw one aliquot of the concentrated **Batilol** stock solution at room temperature.
- Pre-warm Medium: Ensure the cell culture medium to be used for dilution is pre-warmed to 37°C, as this can help maintain solubility.[12]
- Perform Serial Dilutions (Recommended): To prevent precipitation, do not add the concentrated stock directly to the final volume of media. A stepwise dilution is preferable.[12]
 - Intermediate Dilution (Example): To achieve a final concentration of 100 μ M from a 100 mM stock, first create a 1 mM intermediate solution. Add 10 μ L of the 100 mM stock to 990 μ L of pre-warmed medium and mix gently by pipetting.
 - Final Dilution: Add the required volume of the intermediate solution to your cell culture plate/flask containing cells and media. For example, to achieve 100 μ M in a final volume of 2 mL, add 200 μ L of the 1 mM intermediate solution to 1.8 mL of media in the well.
- Solvent Control: It is critical to include a vehicle control in all experiments.[12] This control should contain the same final concentration of DMSO as the experimental conditions to account for any effects of the solvent on the cells. The final DMSO concentration should ideally be kept below 0.5%.[12][13]

- Mix and Incubate: Gently swirl the culture plate or flask to ensure even distribution of the **Batilol** working solution. Proceed with your experimental incubation period.

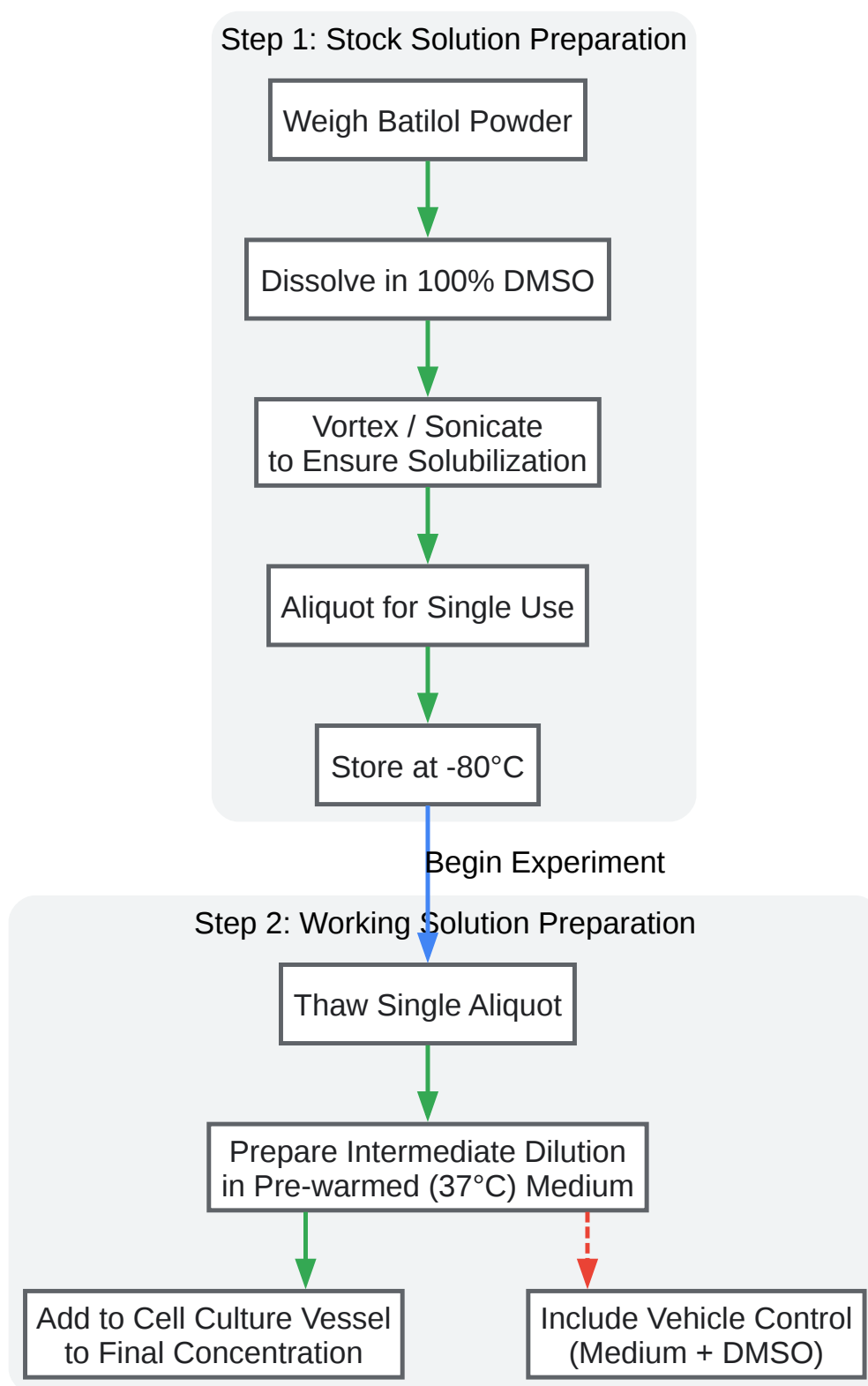
Storage and Stability

Proper storage is essential to maintain the integrity and activity of **Batilol**.

Form	Short-Term Storage	Long-Term Storage	Shelf Life (Properly Stored)	Reference
Solid Powder	0 - 4°C (days to weeks), dry and dark	-20°C (months to years), dry and dark	>3 years	[1][5]
Stock Solution in DMSO	0 - 4°C (days to weeks)	-20°C (months) or -80°C (up to 1 year)	1 month (-20°C), 1 year (-80°C)	[1][5]

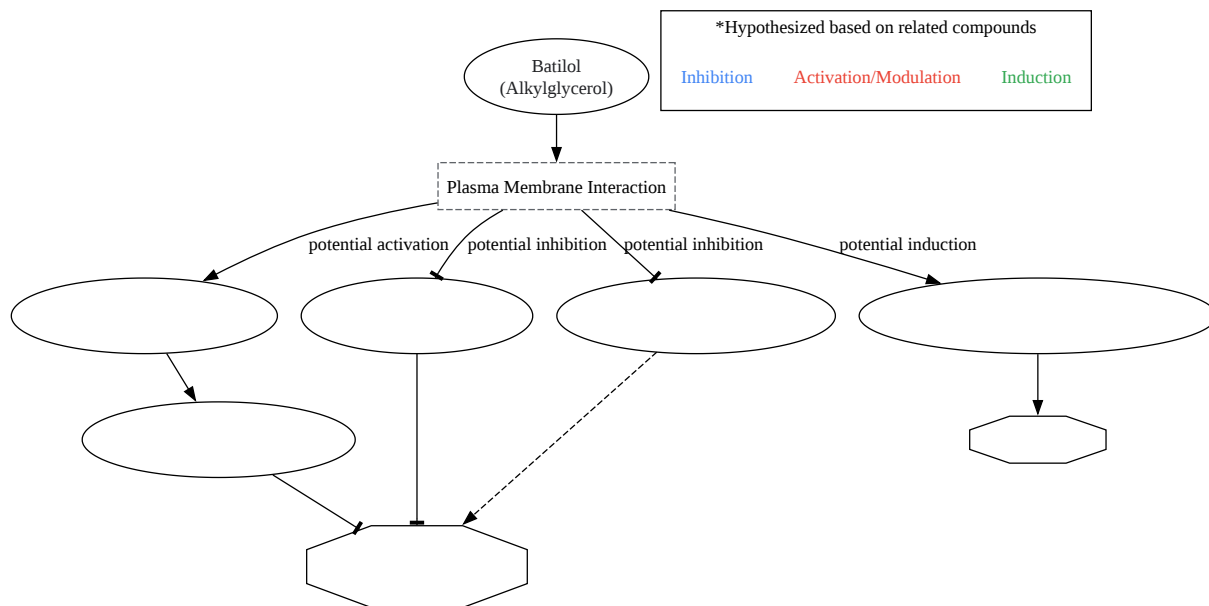
Stability in Media: The stability of **Batilol** in cell culture media can be affected by factors like pH, temperature, and media components.[8][14] It is recommended to prepare fresh working solutions immediately before each experiment. For long-term experiments, the stability of **Batilol** under your specific culture conditions should be validated, for instance, by using analytical methods like HPLC to quantify the remaining compound over time.[8][15]

Visualization of Workflows and Pathways



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Caption: Workflow for preparing **Batilol** stock and working solutions.



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